

Essential Safety and Logistics for Handling 1-Methyl-2-pyridone

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Compound of Interest

Compound Name: 1-Methyl-2-pyridone

Cat. No.: B167067

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **1-Methyl-2-pyridone**. The following procedural guidance outlines safe operational and disposal plans to ensure laboratory safety and build trust in chemical handling practices.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **1-Methyl-2-pyridone**.

Property	Value	Reference
CAS Number	694-85-9	[1]
Molecular Formula	C ₆ H ₇ NO	[2]
Molecular Weight	109.13 g/mol	
Appearance	Tan solid or brown liquid	[2]
Melting Point	30-33 °C (86-91.4 °F)	
Boiling Point	250 °C (482 °F) at 740 mmHg	[2][3]
Flash Point	>110 °C (>230 °F)	[1]
Specific Gravity	1.112	[2]
Solubility	Partially miscible in water. Soluble in most organic solvents like ether and benzene.[2][3]	
Vapor Pressure	Negligible	[2]

Hazard Identification and Personal Protective Equipment (PPE)

1-Methyl-2-pyridone is considered a hazardous substance.[2] It is harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation.[1][2][4] Therefore, adherence to proper PPE protocols is mandatory.

PPE Category	Recommended Equipment
Eye/Face	Chemical safety goggles or safety glasses with side shields.[2][5]
Skin	Nitrile rubber, polychloroprene, butyl rubber, or PVC gloves.[2][6] A lab coat or overalls and a PVC apron should be worn.[2][6]
Respiratory	A NIOSH/MSHA-approved respirator is required when vapors or dust are generated.[1][5][6] Use in a well-ventilated area, preferably under a chemical fume hood.[1][7]

Standard Operating Procedure for Handling 1-Methyl-2-pyridone

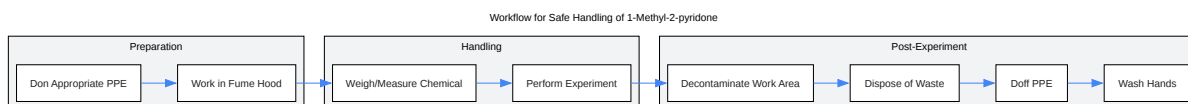
This section provides a detailed, step-by-step protocol for the safe handling of **1-Methyl-2-pyridone** from preparation to disposal.

Pre-Handling Preparations

- Risk Assessment: Before beginning work, conduct a thorough risk assessment for the planned experiment.
- Fume Hood: Ensure a certified chemical fume hood is available and functioning correctly.[7]
- PPE Inspection: Inspect all required PPE for integrity. Replace any damaged items. Contaminated gloves should be replaced immediately.[2]
- Emergency Equipment: Confirm the location and accessibility of the nearest eyewash station, safety shower, and fire extinguisher.[1]
- Spill Kit: Have a spill kit readily available that is appropriate for handling solid organic compounds.

Handling and Experimental Workflow

The following diagram illustrates the standard workflow for handling **1-Methyl-2-pyridone**.



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Safe Handling Workflow Diagram

- Donning PPE: Put on all required PPE as specified in the table above.
- Chemical Handling:
 - Perform all manipulations of **1-Methyl-2-pyridone** within a chemical fume hood to minimize inhalation exposure.[7]
 - Avoid direct contact with skin, eyes, and clothing.[1][2]
 - When weighing the solid, do so carefully to avoid generating dust.[2]
 - Keep containers securely sealed when not in use.[2]
- Post-Experiment Cleanup:
 - Wipe down the work area with an appropriate solvent to decontaminate surfaces.
 - Properly label and store all waste materials.

Spill and Emergency Procedures

- Minor Spills: For small spills, remove all ignition sources.[2] Use dry clean-up procedures to avoid generating dust.[2] Sweep up the material and place it in a suitable, labeled container for waste disposal.[1][2]

- Major Spills: In the event of a large spill, evacuate the area immediately.^[2] Alert emergency responders and inform them of the location and nature of the hazard.^[2]
- First Aid:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.^{[1][5]}
 - Skin Contact: Immediately remove all contaminated clothing. Flush skin with plenty of soap and water for at least 15 minutes. Seek medical attention.^{[1][5]}
 - Inhalation: Move the individual to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.^{[1][5]}
 - Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Seek immediate medical attention.^{[1][5]}

Waste Disposal Plan

All waste containing **1-Methyl-2-pyridone** must be handled as hazardous waste and disposed of in accordance with local, state, and federal regulations.^[2]

- Waste Collection:
 - Collect all solid waste, including contaminated PPE, in a clearly labeled, sealed container.
 - Do not mix with other waste streams.
 - Collect any liquid waste, including wash water from cleaning, for proper treatment and disposal. Do not allow it to enter drains.^[2]
- Disposal:
 - Arrange for disposal through a licensed hazardous waste disposal company.
 - Puncture empty containers to prevent reuse before disposal.^[2]

By adhering to these guidelines, you can ensure a safe laboratory environment when working with **1-Methyl-2-pyridone**.

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